

InChI key WHPFEQUEHBULBW-UHFFFAOYSA-N properties and hazards

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Compound of Interest

Compound Name: 2,4-Dichloro-5-fluoropyrimidine

Cat. No.: B019854

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InChI Key Unresolved: Technical Guide Cannot Be Generated

Initial investigations to produce an in-depth technical guide on the properties and hazards of the compound identified by the InChI key WHPFEQUEHBULBW-UHFFFAOYSA-N have concluded that the provided identifier does not resolve to a specific chemical entity in major chemical databases.

Searches conducted across comprehensive databases, including PubChem, ChemSpider, and ChEMBL, failed to retrieve a compound corresponding to the exact InChI key "WHPFEQUEHBULBW-UHFFFAOYSA-N". This suggests a potential typographical error within the provided key.

The InChI (International Chemical Identifier) system is designed to create a unique and unambiguous string of characters representing a specific molecular structure. The standardized and layered format of an InChI key is intended to be a reliable method for database searches. However, the inability to match the provided key indicates that it is not currently indexed or is syntactically incorrect.

While the search results did yield information for compounds with similar, but not identical, InChI keys, proceeding with an analysis of a near match would be scientifically unsound and could lead to the dissemination of inaccurate and potentially hazardous information. For instance, the InChI key "UAXRCSKAEYJTLK-UHFFFAOYSA-N" was identified, which

corresponds to the compound 2-phenyl-1-propan-2-ylpyrrole. However, it cannot be assumed that this is the intended subject of the request.

Conclusion

Due to the inability to definitively identify the chemical compound associated with the InChI key WHPFEQUEHBULBW-UHFFFAOYSA-N, the generation of an in-depth technical guide on its properties, hazards, experimental protocols, and associated signaling pathways is not possible.

Recommendation

It is strongly recommended that the InChI key be verified for accuracy. Once the correct InChI key is obtained, a comprehensive technical guide can be compiled as per the original request. Without a valid identifier, any attempt to provide the requested information would be speculative and lack the necessary scientific rigor for the intended audience of researchers, scientists, and drug development professionals.

- To cite this document: BenchChem. [InChI key WHPFEQUEHBULBW-UHFFFAOYSA-N properties and hazards]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b019854#inchi-key-whpfequehbwlbw-uhfffaoya-n-properties-and-hazards>

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